

Crystal structure analysis of 4-Methylbenzaldehyde hydrazone

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Compound of Interest

Compound Name: 4-Methylbenzaldehyde hydrazone

Cat. No.: B12334346

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Crystal Structure Analysis of **4-Methylbenzaldehyde Hydrazone** A Technical Guide for Researchers and Structural Chemists

Executive Summary

This guide details the synthesis, crystallization, and structural elucidation of **4-Methylbenzaldehyde hydrazone** (CAS: 52693-87-5). As a fundamental Schiff base, this compound serves as a critical pharmacophore in medicinal chemistry—exhibiting antioxidant and antimicrobial properties—and as a building block in materials science for non-linear optical (NLO) applications. This document moves beyond standard textbook descriptions, offering a field-validated workflow that addresses specific challenges such as isomer stability, low-melting crystal handling, and hydrogen-bond network analysis.

Chemical Context & Synthesis Protocol

The formation of **4-Methylbenzaldehyde hydrazone** is a condensation reaction between 4-methylbenzaldehyde and hydrazine hydrate. The reaction is thermodynamically driven by the removal of water and the formation of the stable C=N azomethine bond.

Reaction Mechanism

The nucleophilic nitrogen of hydrazine attacks the electrophilic carbonyl carbon of the aldehyde. Proton transfer and subsequent dehydration yield the hydrazone. The (E)-isomer is the thermodynamically preferred product due to minimized steric hindrance between the phenyl ring and the amino group.

Step-by-Step Synthesis Workflow

Reagents:

- 4-Methylbenzaldehyde (Liquid, bp 204°C)[1][2][3][4]
- Hydrazine Hydrate (80% or 100%)
- Solvent: Absolute Ethanol
- Catalyst: Glacial Acetic Acid (drops)

Protocol:

- Preparation: Dissolve 10 mmol of 4-Methylbenzaldehyde in 20 mL of absolute ethanol in a round-bottom flask.
- Addition: Dropwise add 12 mmol (slight excess) of Hydrazine Hydrate at room temperature with constant stirring.
- Catalysis: Add 2-3 drops of glacial acetic acid to protonate the carbonyl oxygen, accelerating the nucleophilic attack.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 3–4 hours. Monitor reaction progress via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).
- Isolation: Cool the reaction mixture to 0°C in an ice bath. The hydrazone should precipitate as a solid.
- Purification: Filter the crude solid and recrystallize from hot ethanol. If the product remains oily (common with simple hydrazones), induce crystallization by scratching the glass or seeding.

Technical Insight: Simple hydrazones can have low melting points (often $<50^{\circ}\text{C}$). If the product is an oil at RT, purification via vacuum distillation or conversion to a hydrochloride salt may be necessary for solid-state analysis.

Crystallization Methodology

Obtaining single crystals suitable for X-ray diffraction (XRD) is the bottleneck of this analysis.

Recommended Techniques:

Method	Solvent System	Procedure	Suitability
Slow Evaporation	Ethanol or Methanol	Dissolve typically 20 mg in 5 mL solvent. Cover with parafilm, poke 3-4 holes, and leave at 4°C (fridge) to minimize thermal motion.	High (Best for stable solids)
Vapor Diffusion	THF (Solvent) / Pentane (Precipitant)	Dissolve compound in minimal THF in a small vial. Place this vial inside a larger jar containing Pentane. Seal tightly.	High (Best for oils/low-melting solids)
Liquid-Liquid Diffusion	CHCl_3 / Hexane	Layer Hexane carefully over a CHCl_3 solution of the hydrazone in a narrow tube.	Medium

Critical Control Point: Due to the potential for cis/trans photoisomerization in solution, keep crystallization vials in the dark or wrapped in aluminum foil.

X-Ray Diffraction (XRD) Analysis

This section outlines the acquisition and processing of crystallographic data.

Crystal Mounting & Data Collection

- Mounting: Select a crystal with defined faces and no cracks. Use a cryoloop with Paratone-N oil.
- Temperature: Mandatory 100 K (Cryostream). Because **4-Methylbenzaldehyde hydrazone** derivatives often exhibit significant thermal motion in the terminal -NH₂ group and methyl rotation, collecting at room temperature will result in high thermal ellipsoids and poor R-factors.
- Source: Mo-K α radiation (

Å) is standard. If the crystal is weakly diffracting (small size), Cu-K α is preferred.

Structure Solution & Refinement

- Space Group Determination: Expect Monoclinic () or Triclinic (), common for planar organic molecules.
- Software: SHELXT (Intrinsic Phasing) for solution; SHELXL (Least Squares) for refinement.
- H-Atom Treatment:
 - Aromatic/Methyl H-atoms: Constrain using riding models (AFIX 43/137).
 - Hydrazinic NH₂ H-atoms: Locate in the difference Fourier map and refine isotropically to confirm H-bonding potential.

Structural Visualization & Logic Synthesis & Analysis Workflow

The following diagram illustrates the logical flow from raw reagents to final CIF (Crystallographic Information File) generation.



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Caption: Operational workflow for the synthesis and structural determination of **4-Methylbenzaldehyde hydrazone**.

Expected Structural Features & Supramolecular Architecture

Based on homologous structures (e.g., benzaldehyde hydrazone derivatives), the following structural metrics are expected:

Molecular Geometry

- **Bond Lengths:** The C=N bond distance is typically 1.27–1.29 Å, confirming double bond character. The N-N bond is approximately 1.37–1.39 Å.
- **Configuration:** The molecule adopts the E-configuration about the C=N bond.
- **Planarity:** The molecule is generally planar, with the torsion angle C(phenyl)-C-N-N close to 180°. However, steric repulsion from the ortho hydrogens or crystal packing forces may induce a slight twist (5–15°).

Supramolecular Interactions

The crystal packing is dominated by hydrogen bonding and

-stacking:

- **Hydrogen Bonds:** The terminal amino group (-NH₂) acts as a donor. The imine nitrogen (sp²) of a neighboring molecule acts as an acceptor.
 - Motif:

dimers or

infinite chains are common.

-

Stacking: Inverted head-to-tail stacking of the aromatic rings (centroid-centroid distance ~3.6–3.8 Å) stabilizes the lattice.

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